

NPS-2143 hydrochloride degradation and storage recommendations

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Compound of Interest

Compound Name: NPS-2143 hydrochloride

Cat. No.: B1353926

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Technical Support Center: NPS-2143 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the storage, handling, and troubleshooting of experiments involving **NPS-2143 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **NPS-2143 hydrochloride**?

A: Proper storage of **NPS-2143 hydrochloride** is crucial for maintaining its stability and ensuring reliable experimental outcomes. Recommendations for storing the compound in both solid and solution form are summarized below.

Q2: How should I prepare stock solutions of **NPS-2143 hydrochloride**?

A: **NPS-2143 hydrochloride** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[1] For most in vitro experiments, DMSO is the recommended solvent. To prepare a stock solution, dissolve the compound in fresh, anhydrous DMSO to the desired concentration.[2] If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution. For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and saline, or corn oil are often required.

Q3: Can I store stock solutions of **NPS-2143 hydrochloride**? If so, under what conditions?

A: Yes, stock solutions of **NPS-2143 hydrochloride** in DMSO can be stored for future use. For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C. For shorter periods, storage at -20°C is also acceptable.

Q4: What is the mechanism of action of **NPS-2143 hydrochloride**?

A: **NPS-2143 hydrochloride** is a selective and potent antagonist of the Calcium-Sensing Receptor (CaSR).^[1] The CaSR is a G-protein coupled receptor that plays a key role in regulating extracellular calcium homeostasis. By blocking the CaSR, NPS-2143 stimulates the secretion of parathyroid hormone (PTH).^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation in Stock Solution	<ul style="list-style-type: none">- Solvent has absorbed moisture.- Solution concentration is too high.- Improper storage.	<ul style="list-style-type: none">- Use fresh, anhydrous DMSO to prepare solutions.[2]- Gently warm the solution or sonicate to redissolve the compound.- Ensure the stock solution is stored at the recommended temperature and protected from moisture.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Degradation of the compound due to improper storage or handling.- Repeated freeze-thaw cycles of the stock solution.	<ul style="list-style-type: none">- Prepare fresh stock solutions from solid compound.- Aliquot stock solutions into single-use volumes to avoid freeze-thaw cycles.[2]- For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.
Unexpected Peaks in Analytical Data (e.g., HPLC, LC-MS)	<ul style="list-style-type: none">- Potential degradation of the compound.- Contamination of the solvent or sample.	<ul style="list-style-type: none">- While specific degradation products of NPS-2143 hydrochloride are not extensively documented in publicly available literature, general best practices should be followed to minimize degradation. Protect the compound and its solutions from light and exposure to strong acids, bases, and oxidizing agents.- Use high-purity solvents and ensure all labware is clean.
Low Solubility in Aqueous Buffers	<ul style="list-style-type: none">- NPS-2143 hydrochloride has limited solubility in aqueous solutions.	<ul style="list-style-type: none">- For cell-based assays, the final concentration of DMSO in the culture medium should be

kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. Prepare a concentrated stock solution in DMSO and then dilute it in the aqueous experimental buffer or media immediately before use.

Data and Protocols

Storage Recommendations

Form	Storage Temperature	Duration	Reference
Solid (Powder)	-20°C	3 years	[2]
Solution in Solvent	-80°C	1 year	[2]
Solution in Solvent	-20°C	1 month	[2]

Solubility Data

Solvent	Maximum Concentration	Reference
DMSO	82 mg/mL (200.52 mM)	[2]
DMSO	44.54 mg/mL (100 mM)	[1]
Ethanol	4.45 mg/mL (10 mM)	[1]

Experimental Protocols

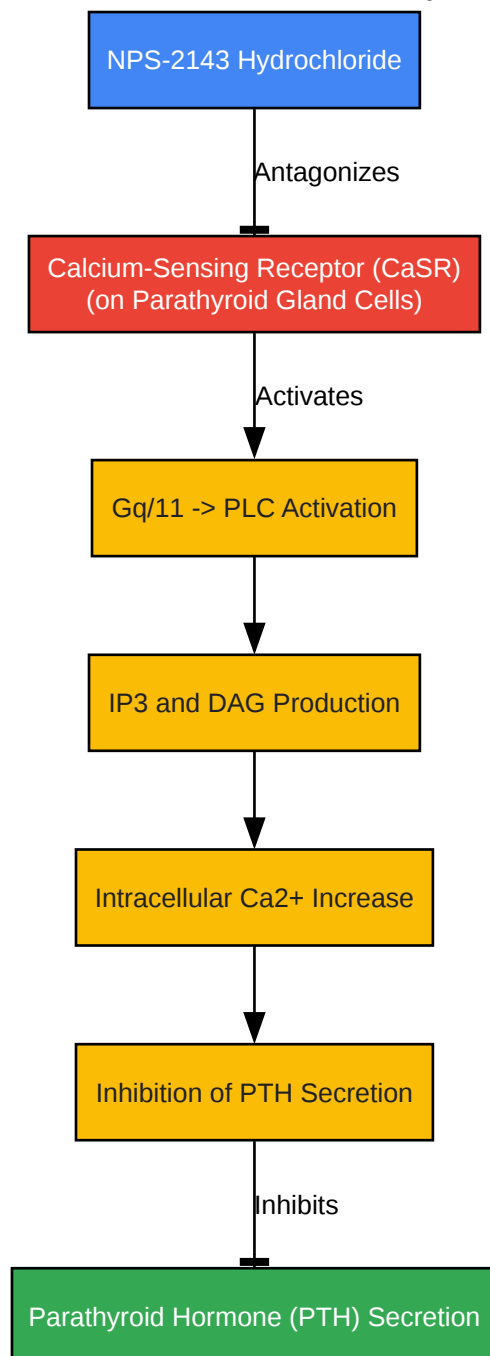
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials: **NPS-2143 hydrochloride** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:

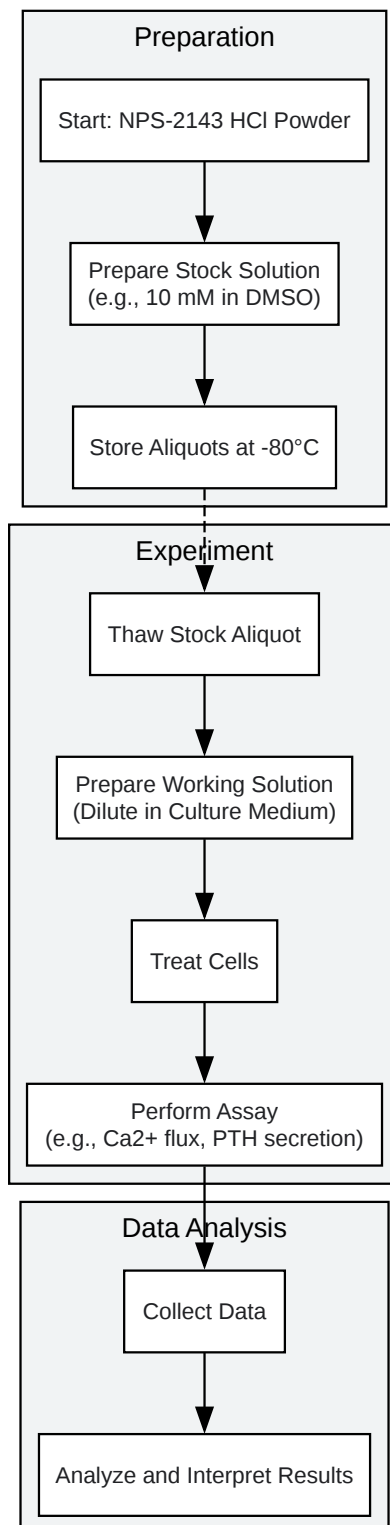
- Allow the **NPS-2143 hydrochloride** vial to equilibrate to room temperature before opening.
- Weigh the desired amount of **NPS-2143 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution (assuming a molecular weight of 445.38 g/mol), dissolve 4.45 mg of **NPS-2143 hydrochloride** in 1 mL of DMSO.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Visualizations

Mechanism of Action of NPS-2143 Hydrochloride



General In Vitro Experimental Workflow

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References

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